

# Safety, handling, and storage of 2-(Pyrrolidin-1-yl)acetohydrazide

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## Compound of Interest

Compound Name: 2-(Pyrrolidin-1-yl)acetohydrazide

Cat. No.: B3023547

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## Technical Guide: 2-(Pyrrolidin-1-yl)acetohydrazide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of currently available information on **2-(Pyrrolidin-1-yl)acetohydrazide**. A comprehensive Safety Data Sheet (SDS) for this specific compound was not found. All handling and storage procedures should be conducted with caution and under the supervision of a qualified professional, adhering to standard laboratory safety practices.

## Chemical Identification and Properties

This section summarizes the basic chemical and physical properties of **2-(Pyrrolidin-1-yl)acetohydrazide**.

Property	Value	Source
Chemical Name	2-(Pyrrolidin-1-yl)acetohydrazide	N/A
CAS Number	7171-96-2	[1][2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> N <sub>3</sub> O	[2][4]
Molecular Weight	143.19 g/mol	[1][2][4]
Purity	≥95%	[1][2]
Appearance	Light yellow, low melting solid or liquid	N/A

## Safety and Handling

A complete, verified Safety Data Sheet (SDS) for **2-(Pyrrolidin-1-yl)acetohydrazide** is not publicly available. The information below is based on general knowledge of related chemical compounds and limited supplier data. Users must perform their own risk assessment before handling this substance.

### 2.1. General Hazards

Hydrazide derivatives can be toxic and irritants. Based on supplier information for related compounds, potential hazards may include:

- Acute Toxicity: May be harmful if swallowed, inhaled, or in contact with skin.
- Skin and Eye Irritation: May cause skin irritation and serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

### 2.2. Personal Protective Equipment (PPE)

When handling **2-(Pyrrolidin-1-yl)acetohydrazide**, the following personal protective equipment should be worn:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A laboratory coat and appropriate protective clothing.
- Respiratory Protection: In case of insufficient ventilation, wear a suitable respiratory mask.

### 2.3. Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust, fumes, gas, mist, or vapor.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

## Storage

Proper storage is crucial to maintain the stability and integrity of **2-(Pyrrolidin-1-yl)acetohydrazide**.

Storage Condition	Recommendation	Source
Temperature	2-8°C or Room Temperature	[2]
Atmosphere	Store under an inert gas	[2]
Light	Store in a light-proof container	[2]
Moisture	Keep container tightly sealed in a dry place	N/A

## Experimental Protocols

Detailed and verified experimental protocols for the synthesis or use of **2-(Pyrrolidin-1-yl)acetohydrazide** are not readily available in the public domain. Researchers should consult general organic chemistry literature for methods of synthesizing hydrazides and pyrrolidine

derivatives. The synthesis of related compounds often involves the reaction of an ester with hydrazine hydrate.

## Biological Activity and Signaling Pathways

There is no specific information available in the scientific literature regarding the biological activity or the signaling pathways associated with **2-(Pyrrolidin-1-yl)acetohydrazide**.

Hydrazide derivatives, as a class of compounds, are known to exhibit a broad range of biological activities, including:

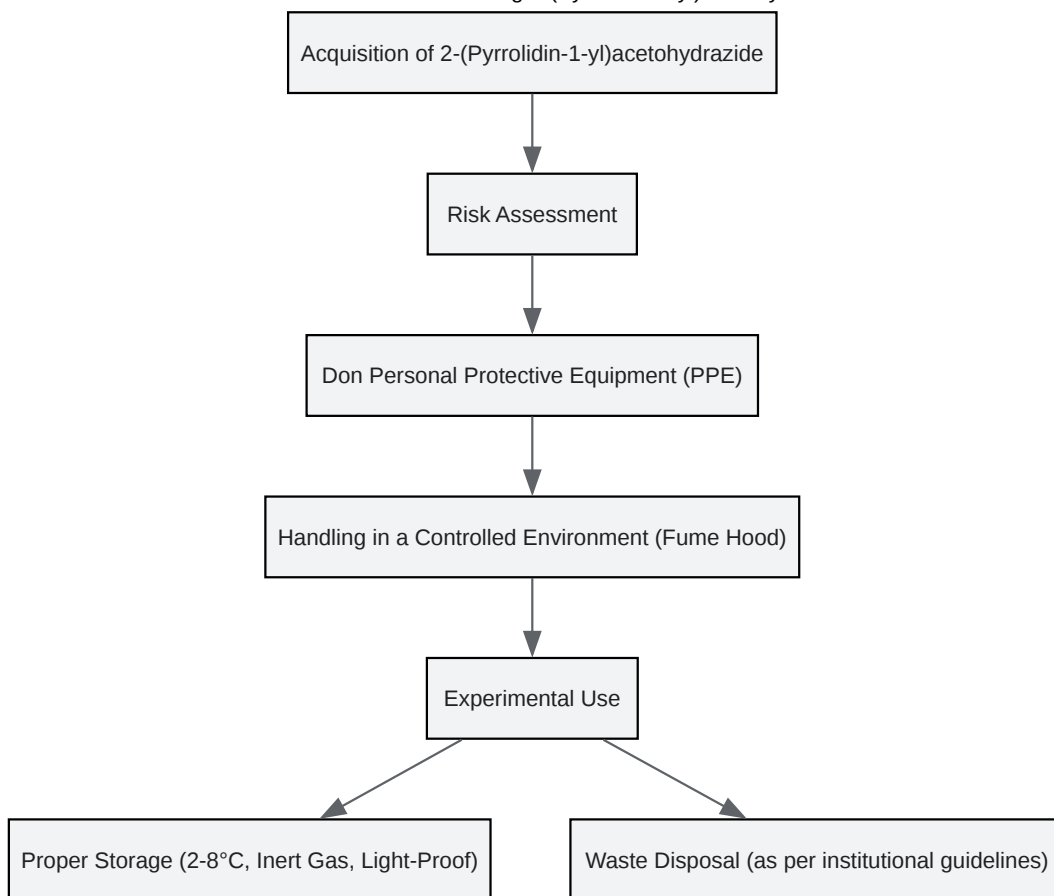
- Antimicrobial
- Antifungal
- Antiviral
- Anti-inflammatory
- Anticonvulsant

Due to the lack of specific data for **2-(Pyrrolidin-1-yl)acetohydrazide**, a diagram of its signaling pathway or experimental workflows cannot be provided.

## Logical Relationships

As no specific experimental or biological data is available, a logical workflow for working with this compound would follow standard laboratory procedures for handling a novel chemical of unknown toxicity.

## General Workflow for Handling 2-(Pyrrolidin-1-yl)acetohydrazide



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